

3-amino-4-methoxy-N,N-dimethylbenzamide material safety data sheet (MSDS)

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Compound of Interest

Compound Name:	3-amino-4-methoxy-N,N-dimethylbenzamide
Cat. No.:	B1284832

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Technical Guide: 3-amino-4-methoxy-N,N-dimethylbenzamide

Disclaimer: No specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) is readily available for **3-amino-4-methoxy-N,N-dimethylbenzamide**. This document has been compiled using data from structurally analogous compounds to infer potential hazards, handling procedures, and physical properties. All researchers and drug development professionals should handle this compound with extreme caution, assuming it may be hazardous, and perform a thorough risk assessment before use.

Executive Summary

This technical guide provides a comprehensive overview of the available safety, handling, and property information for **3-amino-4-methoxy-N,N-dimethylbenzamide**. Due to the absence of a dedicated MSDS for this specific compound, this guide employs a comparative analysis of structurally similar molecules, including 3-amino-4-methoxybenzamide, 3-amino-4-methoxy-N-methylbenzamide, and 3-amino-4-methoxybenzanilide. The information herein is intended for researchers, scientists, and professionals in drug development to facilitate safe handling and informed use of this compound in a laboratory setting. This guide includes tabulated physical and chemical data, inferred toxicological profiles, recommended handling and emergency procedures, and a proposed synthetic workflow.

Compound Identification and Properties

A definitive CAS number for **3-amino-4-methoxy-N,N-dimethylbenzamide** could not be located, suggesting it is not a widely commercialized substance. The key identification and property data are therefore inferred from its structure and data from its analogues.

Physical and Chemical Properties of Analogous Compounds

Property	3-amino-4-methoxybenzamide	3-amino-4-methoxy-N-methylbenzamide	3-amino-4-methoxybenzanilide
CAS Number	17481-27-5[1][2]	878160-14-6[3]	120-35-4[4][5]
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂ [1][2]	C ₉ H ₁₂ N ₂ O ₂ [3]	C ₁₄ H ₁₄ N ₂ O ₂ [4][5]
Molecular Weight	166.18 g/mol	180.20 g/mol [3]	242.28 g/mol
Appearance	Pale cream to cream to pale brown or pale pink powder[1]	Not specified	Cream solid[4]
Melting Point	154-161 °C[1]	Not specified	154-156 °C[4]
Solubility	No information available	No information available	No information available

Inferred Hazard Identification and Toxicological Profile

The hazard profile for **3-amino-4-methoxy-N,N-dimethylbenzamide** is inferred from the known hazards of its close structural analogs. The primary amide and N-methyl versions are considered hazardous.

GHS Hazard Classification of Analogous Compounds

Hazard Class	3-amino-4-methoxybenzamide	3-amino-4-methoxy-N,N-dimethylbenzamide
Acute Toxicity, Oral	Not Classified	Harmful if swallowed (H302)[3]
Skin Corrosion/Irritation	Causes skin irritation (H315)[6]	Causes skin irritation (H315)[3]
Serious Eye Damage/Irritation	Causes serious eye irritation (H319)[6]	Causes serious eye irritation (H319)[3]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (H335)[6]	May cause respiratory irritation (H335)[3]

Based on this data, it is prudent to assume that **3-amino-4-methoxy-N,N-dimethylbenzamide** may be harmful if swallowed, cause skin and serious eye irritation, and may cause respiratory irritation.

Experimental Protocols and Handling

Given the inferred hazards, stringent safety protocols should be followed when handling **3-amino-4-methoxy-N,N-dimethylbenzamide**.

Personal Protective Equipment (PPE) and Engineering Controls

- Engineering Controls: Work should be conducted in a well-ventilated fume hood to minimize inhalation exposure.
- Eye/Face Protection: Chemical safety goggles and/or a face shield are mandatory.
- Skin Protection: A lab coat and chemically resistant gloves (e.g., nitrile) are required.
- Respiratory Protection: If working outside a fume hood or with fine powders where dust may be generated, a NIOSH-approved respirator with a particulate filter is recommended.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Avoid generating dust. Wash hands thoroughly after handling.

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

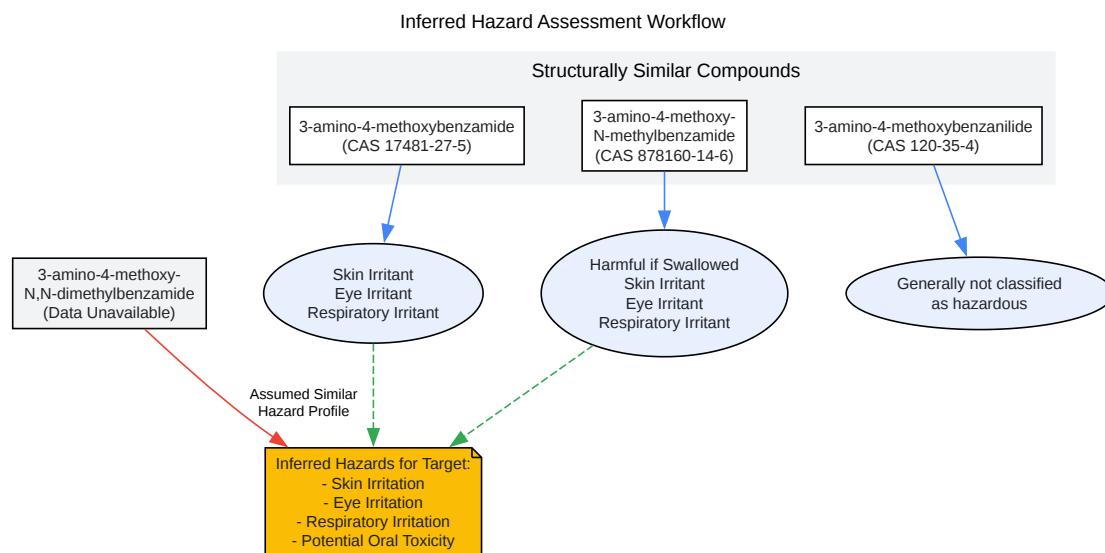
First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- In Case of Skin Contact: Immediately wash the skin with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

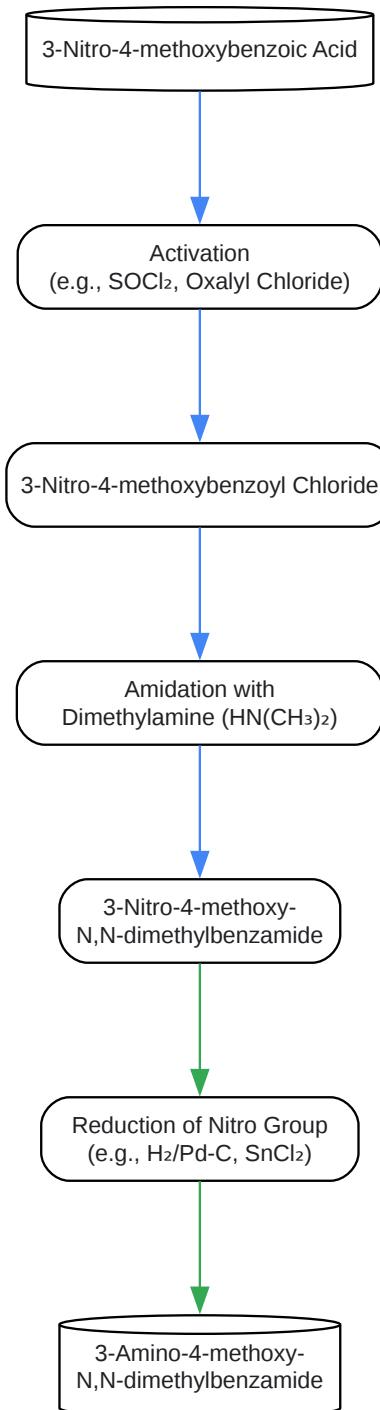
Diagrams and Workflows

Inferred Hazard Assessment Logic

The following diagram illustrates the logical process of inferring the hazards of the target compound from its known analogs.



Proposed Synthesis of 3-amino-4-methoxy-N,N-dimethylbenzamide

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